

Molecular formula and weight of "2-(4-Pyridyl)thiazole-4-carboxylic acid"

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Compound of Interest

Compound Name: 2-(4-Pyridyl)thiazole-4-carboxylic acid

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A Technical Guide to 2-(4-Pyridyl)thiazole-4-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2-(4-Pyridyl)thiazole-4-carboxylic acid**, a heterocyclic organic compound of interest in pharmaceutical and organic synthesis. This guide focuses on its fundamental molecular properties.

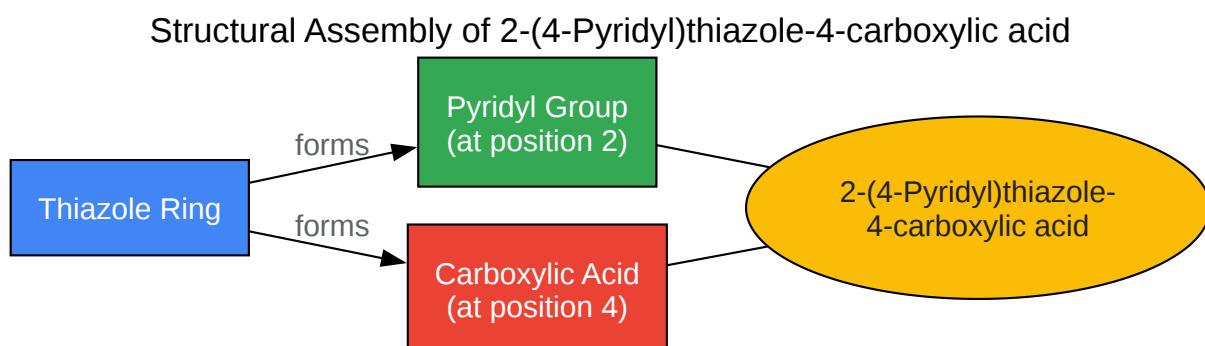
Core Molecular Data

The essential molecular characteristics of **2-(4-Pyridyl)thiazole-4-carboxylic acid** are summarized below. This data is critical for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C ₉ H ₆ N ₂ O ₂ S	PubChem[1], Sigma-Aldrich, Amerigo Scientific[2], ChemicalBook[3]
Molecular Weight	206.22 g/mol	PubChem[1], Sigma-Aldrich, ChemicalBook[3]
Monoisotopic Mass	206.01499861 Da	PubChem[1]
CAS Number	21278-86-4	Amerigo Scientific[2], Sigma-Aldrich, ChemicalBook[3]
IUPAC Name	2-(pyridin-4-yl)-1,3-thiazole-4-carboxylic acid	PubChem[1]
Physical Form	Solid	Sigma-Aldrich
Melting Point	>300 °C	Sigma-Aldrich, ChemicalBook[3]
Solubility	Insoluble in water	ChemicalBook[3][4]

Structural Relationship Diagram

The following diagram illustrates the logical relationship between the constituent chemical moieties that form the **2-(4-Pyridyl)thiazole-4-carboxylic acid** molecule, as derived from its systematic name.



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Logical structure of the target molecule.

Applications and Experimental Context

2-(4-Pyridyl)thiazole-4-carboxylic acid is primarily utilized as a building block or intermediate in the synthesis of more complex molecules.^{[4][5]} Its structure, featuring a combination of a thiazole ring, a pyridine ring, and a carboxylic acid group, makes it a versatile precursor for developing novel compounds, particularly in the pharmaceutical industry.

While specific, detailed experimental protocols for this compound are proprietary or application-dependent, its handling and use in a laboratory setting would typically involve standard organic synthesis techniques. Key considerations for its use in experimental workflows include:

- Solubility: Its insolubility in water necessitates the use of organic solvents for reactions and analyses.^{[4][5]}
- Functional Groups: The presence of a carboxylic acid allows for a variety of chemical transformations, such as esterification or amidation, to build larger molecular scaffolds. The nitrogen atoms in the pyridine and thiazole rings can act as coordination sites for metal catalysts or as hydrogen bond acceptors.
- Storage: It should be stored in a cool, dry, and well-ventilated place, away from strong oxidizing agents, acids, and bases.^[5]

Due to the absence of publicly available, detailed signaling pathway information directly associated with this specific small molecule, further research into its biological activity would be required to elucidate any such mechanisms. Researchers investigating this compound would likely begin with screening assays to identify potential biological targets, followed by more in-depth mechanistic studies.

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References

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- 2. 2-(4-Pyridyl)-1,3-thiazole-4-carboxylic acid - Amerigo Scientific [amerigoscientific.com]
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- 5. 2-(4-Pyridyl)thiazole-4-carboxylic acid, 97% 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
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